# 4-Benzyl-1H-pyrazole: Structural Dynamics and Medicinal Utility[1]

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-benzyl-1H-pyrazole* |
| *CAS No.:* | *66948-38-7* |
| *Cat. No.:* | *B3055791* |

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## Executive Summary

**4-Benzyl-1H-pyrazole** (CAS: 66948-38-7) is a functionalized heteroaromatic scaffold central to the design of type-II kinase inhibitors and supramolecular assemblies.[1] Characterized by its facile annular tautomerism and capacity for

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stacking interactions, this moiety serves as a critical "hinge-binding" mimic or hydrophobic linker in medicinal chemistry.[1] Unlike simple pyrazoles, the C4-benzyl substitution introduces a rotatable hydrophobic domain that influences both crystal packing (forming non-centrosymmetric bilayers) and ligand-protein docking dynamics.[1] This guide analyzes its physicochemical profile, synthesis pathways, and role as a pharmacophore in modern drug discovery.[2]

## Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

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The molecule consists of a planar pyrazole ring attached at the C4 position to a phenyl ring via a methylene bridge. This flexibility allows the benzyl group to adopt conformations orthogonal or planar to the pyrazole core, optimizing fit within hydrophobic pockets of enzymes like Soluble Adenylyl Cyclase (sAC) and Cyclin-Dependent Kinases (CDKs).

## Table 1: Physicochemical Descriptors

| Property | Value | Note |
|---|---|---|
| IUPAC Name | 4-benzyl-1H-pyrazole | |
| CAS Number | 66948-38-7 | Parent compound |
| Molecular Formula | | |
| Molecular Weight | 158.20 g/mol | |
| SMILES | C1(CC2=CC=CC=C2)=CNN=C1 | |
| Physical State | Crystalline Solid | Forms bilayers in solid state |
| LogP (Calc) | ~2.1 - 2.3 | Lipophilic linker character |
| H-Bond Donors | 1 | Pyrazole NH |
| H-Bond Acceptors | 1 | Pyrazole N (lone pair) |
| Topological PSA | 28.68 | Good membrane permeability |

# Structural Dynamics: Tautomerism & Crystallography[1]

## Annular Tautomerism

In solution, **4-benzyl-1H-pyrazole** exists in a rapid equilibrium between the 1H- and 2H-tautomers.[1] This proton migration is solvent-dependent and critical for biological activity, as different enzymes may select for a specific tautomer to form hydrogen bonds with the "hinge" region (e.g., interaction with the backbone carbonyl/amide of kinase residues).

## Crystallographic Anomalies

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Despite the fast tautomeric exchange in solution, **4-benzyl-1H-pyrazole** crystallizes in the non-centrosymmetric space group

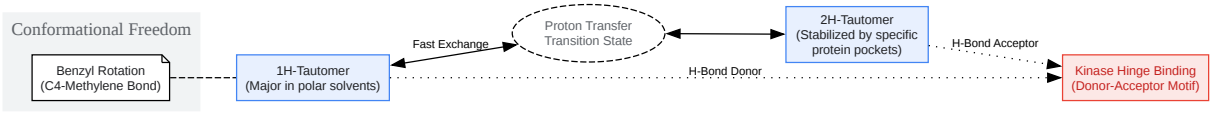
.[1] This is unusual for simple pyrazoles, which typically form centrosymmetric dimers. The crystal packing is driven by:

- Catemer Formation: Pyrazole units form infinite hydrogen-bonded chains (N–H[1]···N) rather than discrete dimers.
- Bilayer Stacking: The aromatic benzyl rings and pyrazole cores segregate into alternating hydrophobic and hydrophilic layers, stabilized by C–H···

  interactions.

## Visualization: Tautomeric Equilibrium & Binding Modes

The following diagram illustrates the tautomeric shift and the rotational freedom of the benzyl group.

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Caption: Schematic of annular tautomerism (1H ⇌ 2H) and the rotational vector of the benzyl group, facilitating induced-fit binding.

## Synthesis Strategies

The synthesis of **4-benzyl-1H-pyrazole** generally follows two strategic disconnections: the construction of the pyrazole ring from acyclic precursors (cyclocondensation) or the functionalization of a pre-formed pyrazole ring.[1]

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## Method A: The Benzylmalononitrile Route (Historical & Robust)

This method is preferred for generating 3,5-diamino derivatives, which can be deaminated to the parent compound, or for accessing the scaffold via reduction.

- Alkylation: Malononitrile is alkylated with benzyl bromide.
- Cyclization: Reaction with hydrazine hydrate yields 3,5-diamino-4-benzyl-pyrazole.[1][3]
- Deamination (Optional): Reduction with hypophosphorous acid removes the amino groups to yield the parent **4-benzyl-1H-pyrazole**.[1][3]

## Method B: The Vilsmeier-Haack / Hydrazine Route (Direct)

A more direct approach for the unsubstituted parent involves 1,3-electrophiles.[1]

- Formylation: Reaction of a hydrazone or semicarbazone with Vilsmeier reagent (

  /DMF).
- Cyclization: Treatment with hydrazine.[4][5]

## Visualization: Synthetic Pathways[1]

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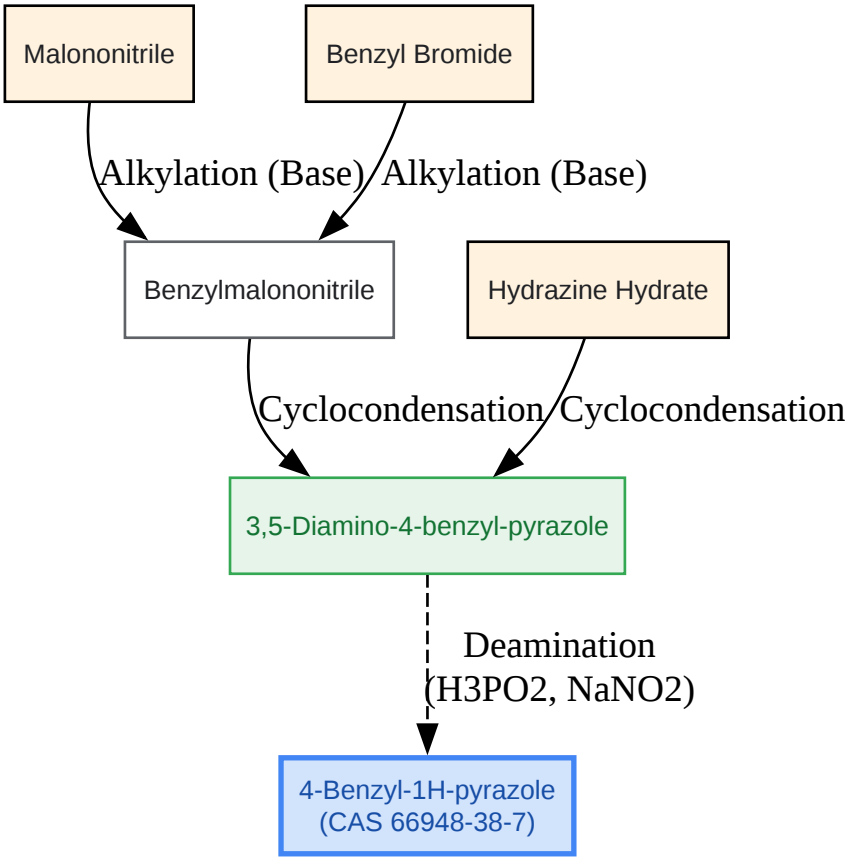


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Caption: Primary synthetic route via benzylmalononitrile. The deamination step provides the parent scaffold from the diamino precursor.

# Medicinal Chemistry Applications

## Kinase Inhibitor Scaffold

The 4-benzylpyrazole moiety acts as a bioisostere for the purine ring of ATP.[1]

- Mechanism: The pyrazole nitrogens engage the kinase hinge region via hydrogen bonds (N1-H as donor, N2 as acceptor).
- Hydrophobic Reach: The benzyl group extends into the hydrophobic "back pocket" (Gatekeeper region) of the kinase, providing selectivity over other ATP-binding enzymes.
- Example: It serves as a core fragment in the design of Soluble Adenylyl Cyclase (sAC) inhibitors (e.g., the TDI series), where the benzyl group occupies a specific lipophilic cleft,

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improving residence time.

## Antimicrobial Agents (MRSA)

Derivatives of **4-benzyl-1H-pyrazole**, specifically pyrazolo[1,5-a]pyrimidines synthesized from the 3,5-diamino precursor, exhibit potent activity against Methicillin-resistant Staphylococcus aureus (MRSA).[1][6] The benzyl group is essential for membrane permeation and binding to bacterial targets.

# Experimental Protocol: Synthesis of 3,5-Diamino-4-benzyl-1H-pyrazole

Note: This protocol produces the diamino-precursor, a common stable intermediate for accessing the 4-benzyl core.[1]

Reagents:

- Benzylmalononitrile (10 mmol)
- Hydrazine hydrate (80%, 20 mmol)
- Ethanol (Absolute, 20 mL)

Procedure:

- Setup: Equip a 50 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Addition: Dissolve benzylmalononitrile (1.56 g) in ethanol (20 mL). Add hydrazine hydrate (1.25 mL) dropwise over 5 minutes.
- Reaction: Heat the mixture to reflux (

  ) for 4–6 hours. Monitor progress by TLC (Eluent: EtOAc/Hexane 1:1).
- Workup: Cool the reaction mixture to room temperature. The product often precipitates upon cooling. If not, reduce solvent volume by 50% under vacuum and cool in an ice bath.

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- Purification: Filter the white precipitate and wash with cold ethanol (2 x 5 mL). Recrystallize from ethanol/water if necessary.
- Yield: Expect 75–85% yield of a white crystalline solid.

Validation:

- 1H NMR (DMSO-d6): Look for benzyl protons (~3.6 ppm, s, 2H) and broad amino signals.
- MS: M+H peak at 189.1.

## Safety & Handling

- GHS Classification: Warning.[7]
- Hazards:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Wear nitrile gloves and safety glasses. Pyrazoles can be potential sensitizers; avoid inhalation of dusts.

## References

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- Antimicrobial Applications: Title: MRSA Inhibitory Activity of Some New Pyrazolo[1,5-a]pyrimidines Linked to Arene and/or Furan or Thiophene Units.[4] Source:Chemistry & Biodiversity (via PubMed). URL:[Link]
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